

"Molecular formula of C.I. Reactive Red 198"

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Compound of Interest

Compound Name: *Reactive Red 198*

CAS No.: *78952-61-1*

Cat. No.: *B1217670*

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An In-depth Technical Guide to C.I. **Reactive Red 198**

This technical guide provides a comprehensive overview of the chemical and physical properties of C.I. **Reactive Red 198**, a widely used monoazo reactive dye. It is intended for researchers, scientists, and professionals in chemistry and material science. This document details the dye's molecular characteristics, provides a summary of its manufacturing process, and outlines experimental protocols for its analysis, particularly in the context of wastewater treatment and adsorption studies.

Chemical and Physical Properties

C.I. **Reactive Red 198** is a synthetic dye belonging to the single azo class.^[1] It is primarily used for dyeing cellulosic fibers such as cotton.^{[1][2]} The dye is characterized by its high water solubility and the presence of a reactive group that forms a covalent bond with the fiber.

Chemical Identifiers

A summary of the key identifiers for C.I. **Reactive Red 198** is presented in the table below.

Identifier	Value
IUPAC Name	tetrasodium;5-[[4-chloro-6-(3-sulfonatoanilino)-1,3,5-triazin-2-yl]amino]-4-hydroxy-3-[[4-(2-sulfonatooxyethylsulfonyl)phenyl]diazenyl]naphthalene-2,7-disulfonate[3]
Molecular Formula	C ₂₇ H ₁₈ ClN ₇ Na ₄ O ₁₆ S ₅ [1][3][4][5][6]
Molecular Weight	984.21 g/mol [1][4][5]
CAS Registry Number	78952-61-1, 145017-98-7[1][3][6][7]
C.I. Name	C.I. Reactive Red 198[1][3]
C.I. Number	18221[1][3][4][6]
Synonyms	Reactive Red 198, Remazol Red RB, Remazol Red RB 133, Everzol Red RBN[3][6]

Physicochemical Data

Property	Value
Appearance	Deep red powder[1]
UV-Vis λ _{max}	515 nm, 518 nm, 542 nm[8][9][10]
Class	Single Azo Dye[1]

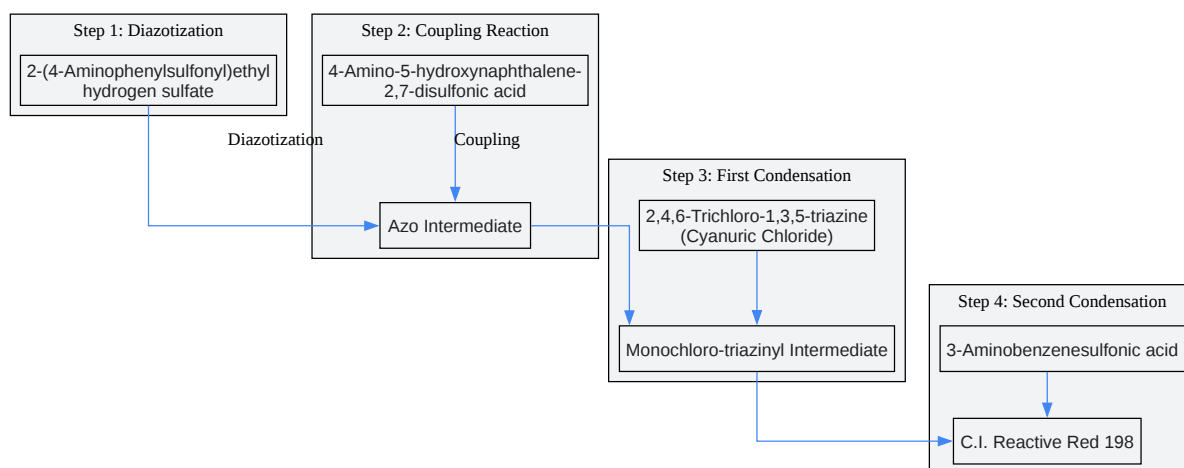
Synthesis and Manufacturing

The manufacturing of C.I. **Reactive Red 198** involves a multi-step chemical synthesis process. The general workflow consists of diazotization, coupling, and two condensation reactions.

Manufacturing Workflow

The logical relationship for the synthesis of C.I. **Reactive Red 198** is outlined below. It begins with the diazotization of an aromatic amine, followed by coupling with a naphthalenic

compound. The resulting product then undergoes sequential condensation reactions with cyanuric chloride and a final aromatic amine.



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Caption: Manufacturing workflow for C.I. **Reactive Red 198**.

General Manufacturing Protocol

The synthesis of C.I. **Reactive Red 198** follows these key steps^[1]:

- **Diazotization:** 2-(4-Aminophenylsulfonyl)ethyl hydrogen sulfate is treated with a nitrite source (e.g., sodium nitrite) in the presence of a strong acid (e.g., hydrochloric acid) at low temperatures (0-5 °C) to form a diazonium salt.

- **Azo Coupling:** The resulting diazonium salt solution is then added to a solution of 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H-acid). The coupling reaction is typically carried out under controlled pH and temperature to yield a monoazo dye intermediate.
- **First Condensation:** The azo dye intermediate is reacted with 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride). This reaction substitutes one of the chlorine atoms on the triazine ring with the amino group of the H-acid moiety.
- **Second Condensation:** Finally, the resulting dichlorotriazinyl dye is condensed with 3-Aminobenzenesulfonic acid. This step involves the substitution of a second chlorine atom on the triazine ring, yielding the final C.I. **Reactive Red 198** product.
- **Isolation:** The final product is isolated from the reaction mixture, often by salting out, followed by filtration, drying, and standardization.

Experimental Protocols: Adsorption Studies

C.I. **Reactive Red 198** is a common target in studies focused on the remediation of textile wastewater. Adsorption is a widely investigated method for its removal. Below is a generalized experimental protocol for a batch adsorption study, synthesized from multiple research reports.

Adsorption Experimental Workflow

The workflow for a typical dye adsorption experiment involves preparing the dye solution, conducting the adsorption under controlled conditions, separating the adsorbent, and analyzing the remaining dye concentration.



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Caption: General experimental workflow for a batch adsorption study.

Detailed Methodology for Batch Adsorption

This protocol outlines the steps to evaluate the efficiency of an adsorbent for the removal of C.I. **Reactive Red 198** from an aqueous solution.

1. Materials and Reagents:

- C.I. **Reactive Red 198** dye
- Adsorbent material (e.g., activated carbon, chitosan, magnetic nanoparticles)[[11](#)][[12](#)][[13](#)]
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Deionized water
- Glassware (beakers, flasks)
- Shaker or magnetic stirrer
- Centrifuge or filtration apparatus
- UV-Vis Spectrophotometer

2. Preparation of Solutions:

- Prepare a stock solution (e.g., 1000 mg/L) of C.I. **Reactive Red 198** by dissolving a known weight of the dye in deionized water.
- Prepare working solutions of desired concentrations (e.g., 20 to 200 mg/L) by diluting the stock solution.[[9](#)][[12](#)]

3. Adsorption Experiment:

- In a series of flasks, add a fixed volume of the dye solution (e.g., 25-100 mL).
- Adjust the initial pH of the solutions to the desired value (e.g., pH 2-8) using HCl or NaOH.[[8](#)][[11](#)][[12](#)]
- Add a pre-weighed amount of the adsorbent (e.g., 0.02 g to 1 g/L) to each flask.[[8](#)][[12](#)]

- Place the flasks in a shaker and agitate at a constant speed (e.g., 120-150 rpm) and temperature (e.g., 20-60 °C) for a specific contact time (e.g., 5-60 minutes).[9][11][12]

4. Analysis:

- After the agitation period, separate the adsorbent from the solution by centrifugation or filtration.
- Measure the final concentration of C.I. **Reactive Red 198** in the supernatant/filtrate using a UV-Vis spectrophotometer at its wavelength of maximum absorbance ($\lambda_{\text{max}} \approx 518 \text{ nm}$).[10]
- Calculate the percentage of dye removal and the adsorption capacity (q_e , in mg/g) using the appropriate equations.

Summary of Experimental Conditions

The optimal conditions for the removal of C.I. **Reactive Red 198** can vary significantly depending on the adsorbent used. The following table summarizes conditions reported in various studies.

Adsorbent	Optimal pH	Adsorbent Dose	Temperature (°C)	Contact Time (min)	Max Adsorption Capacity (mg/g)
Chitosan	5	1 g/L	20	40	196.9
Magnetic-SBA-15	2	0.4 g/L	25	60	Not Specified
Hydrogel	8	0.02 g / 25 mL	20-45	Not Specified	430.76
Walnut Shell Activated Carbon	3	Not Specified	50	Not Specified	Not Specified

Table references: Chitosan[12], Magnetic-SBA-15[11], Hydrogel[8], Walnut Shell Activated Carbon[13]

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